coupling reagents for O-methyl-tyrosine in SPPS

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Compound of Interest

Compound Name:	*H-DL-Tyr(Me)-OH, HCl*
CAS No.:	*1654774-00-1*
Cat. No.:	*B2921526*

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Application Note: Optimizing O-Methyl-Tyrosine Incorporation in SPPS

Part 1: Executive Summary & Scientific Context

The incorporation of O-methyl-tyrosine (Tyr(Me)) is a critical modification in medicinal chemistry and chemical biology.[1] Unlike the standard tert-butyl protected tyrosine (Tyr(tBu)), which yields native tyrosine upon TFA cleavage, Tyr(Me) carries a stable methyl ether that survives global deprotection.[1] This residue is frequently employed to:

- Block Phosphorylation: Acting as a non-phosphorylatable analog in kinase signaling studies.[1]
- Probe Hydrogen Bonding: Eliminating the hydrogen bond donor capability of the phenolic hydroxyl while retaining the acceptor capability and aromatic stacking potential.
- Modulate Lipophilicity: Increasing the hydrophobicity of peptide leads to improve membrane permeability.

While Fmoc-Tyr(Me)-OH is not inherently "difficult" in terms of extreme steric hindrance (like N-methyl amino acids) or high racemization risk (like Cys/His), its incorporation requires precision.[1] The methoxy group is electron-donating, increasing the electron density of the

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aromatic ring. However, the primary challenge often lies in the cost of the building block and the need for high-efficiency coupling to prevent deletion sequences without wasting excess reagent.

This guide evaluates three generations of coupling reagents—Carbodiimides (DIC/Oxyma), Aminium/Uronium salts (HATU), and Phosphonium/Oxyma hybrids (COMU)—to provide a definitive protocol for Tyr(Me) installation.[1]

Part 2: Mechanistic Insight & Reagent Selection

The choice of coupling reagent dictates the pathway of activation and the risk of side reactions.

The Gold Standard: DIC + Oxyma Pure

- Mechanism: Diisopropylcarbodiimide (DIC) generates an O-acylisourea intermediate.[1][2] Oxyma Pure (ethyl 2-cyano-2-(hydroxyimino)acetate) acts as a nucleophilic additive, rapidly converting the unstable isourea into a stable, reactive Oxyma ester.[1]

- Why for Tyr(Me)? This system is "self-indicating" (low risk of over-activation) and suppresses racemization better than HOBt.[1] It is the safest starting point for standard sequences.

The "Power" Reagent: HATU[3]

- Mechanism: HATU generates the O-At active ester. The 7-azabenzotriazole moiety provides a "neighboring group effect" via the pyridine nitrogen, accelerating aminolysis.[3]

- Risk: If the amine component is hindered or the reaction is slow, the excess HATU can react with the N-terminal amine to form a guanidinium byproduct (permanently capping the chain).

- Rule:Never pre-activate HATU; add it to the resin with the amino acid simultaneously.

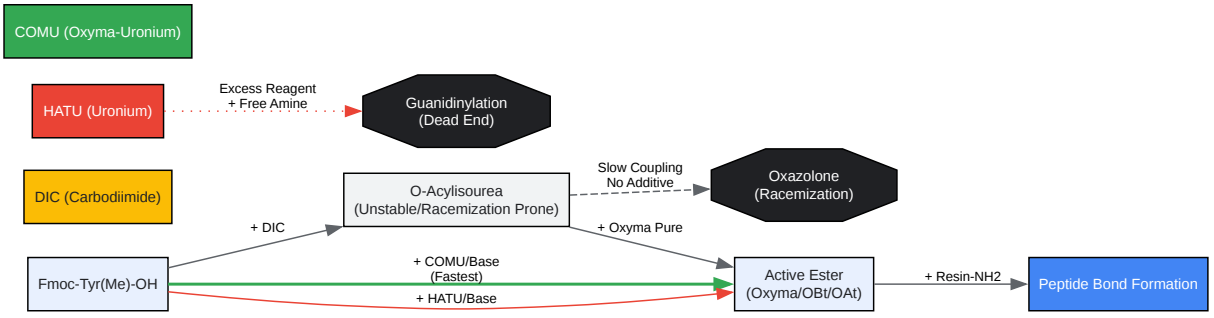
The Modern Hybrid: COMU

- Mechanism: Developed by the Albericio group, COMU combines the morpholino group (solubility/stability) with the Oxyma leaving group.

- Advantage: It offers the potency of HATU with the safety and lower racemization profile of Oxyma. It is often superior for sequences prone to aggregation.[1]

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Visualizing the Activation Landscape



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Figure 1: Activation pathways comparing Carbodiimide (DIC) and Uronium (HATU/COMU) strategies.[1] Note the risk of Guanidinylation with HATU if not handled correctly.

Part 3: Experimental Protocols

Reagent Preparation Table

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Component	Concentration	Solvent	Stability	Notes
Fmoc-Tyr(Me)-OH	0.2 M	DMF	High	Soluble in DMF; NMP recommended for difficult sequences.[1]
DIC	0.5 M	DMF	High	Keep anhydrous.[1]
Oxyma Pure	0.5 M	DMF	Moderate	Yellowing indicates degradation.[1] Prepare fresh weekly.
HATU	0.4 M	DMF	Low	Must be used immediately. Do not store in solution.[1]
COMU	0.4 M	DMF	Moderate	More stable than HATU, but fresh prep is best.
DIEA (Base)	1.0 M	NMP	High	Use high-grade (peptide synthesis grade) to avoid amine impurities.[1]

Protocol A: Standard High-Fidelity Coupling (DIC/Oxyma)

Recommended for standard peptide sequences (<15 residues) where aggregation is not a major concern.[1]

- Resin Preparation: Swell resin (e.g., Rink Amide, 0.5 mmol/g) in DMF for 20 mins. Drain.

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- Deprotection: Treat with 20% Piperidine/DMF (2 x 5 min). Wash DMF (5x).
- Activation (In Situ):
  - Calculate 3.0 equivalents (eq) of Fmoc-Tyr(Me)-OH relative to resin loading.
  - Add 3.0 eq of Oxyma Pure (1.0 M in DMF).[1][2]
  - Add 3.0 eq of DIC (0.5 M in DMF).[1]
  - Note: Pre-activation for 2-3 minutes in a vial is permitted and beneficial for DIC/Oxyma.[1]
- Coupling:
  - Transfer the activated mixture to the resin.[4]
  - Agitate at Room Temperature (RT) for 60 minutes.
- Monitoring: Perform a Kaiser Test. If blue (positive), re-couple using Protocol B.[1]

Protocol B: "Difficult" Sequence Coupling (COMU or HATU)

Recommended for long peptides, sequences prone to beta-sheet aggregation, or re-coupling after a failed Protocol A.[1]

- Resin Preparation: Ensure resin is thoroughly washed with NMP (N-methylpyrrolidone) to maximize swelling.[1]
- Dissolution: Dissolve 3.0 eq of Fmoc-Tyr(Me)-OH and 2.9 eq of COMU (or HATU) in minimal DMF/NMP.
- Base Addition (CRITICAL):
  - Add 6.0 eq of DIEA (Diisopropylethylamine) to the amino acid/coupling reagent mixture.
  - IMMEDIATELY transfer to the resin.

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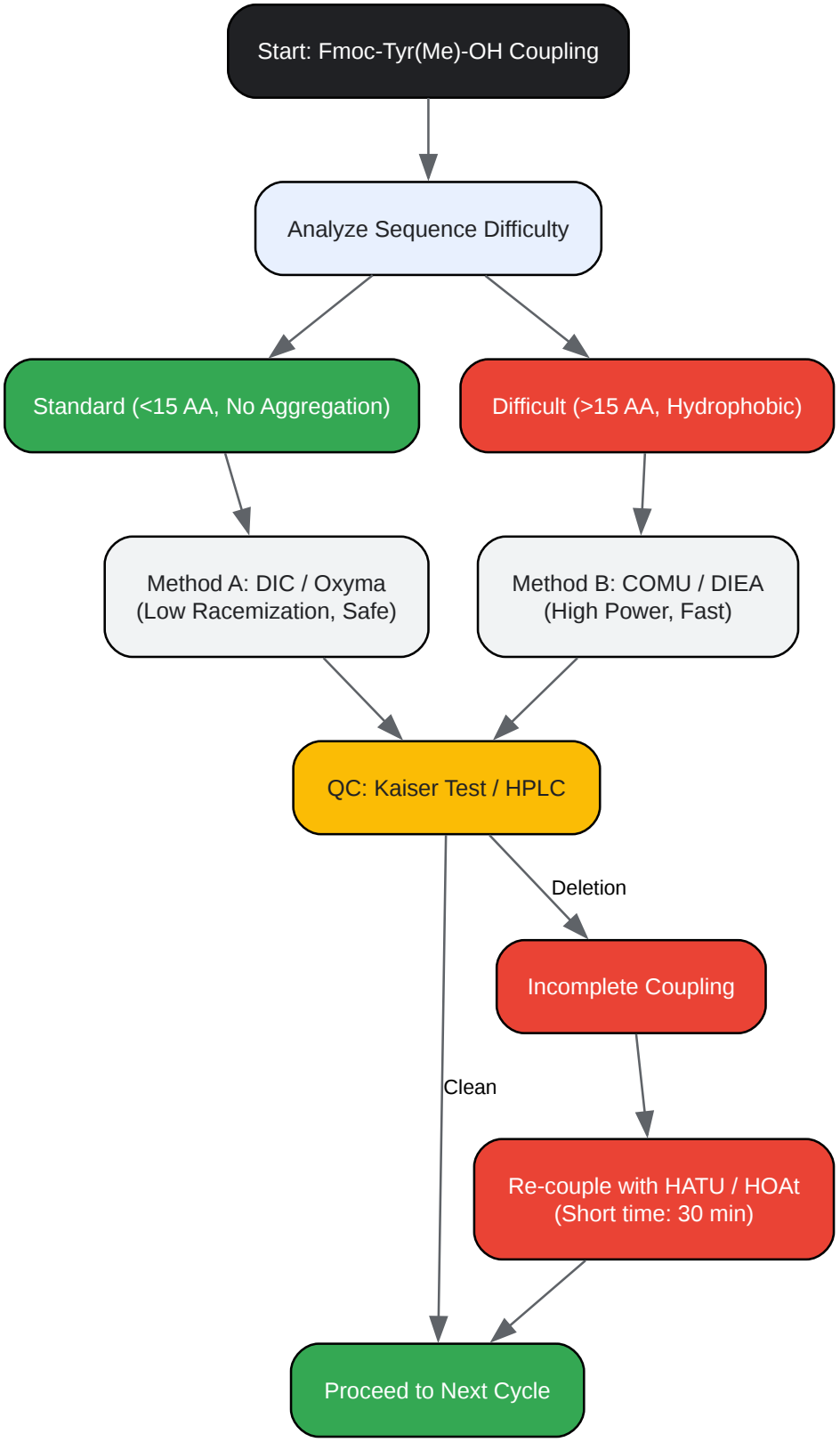
- Warning: Do NOT pre-activate for >30 seconds.[1] Prolonged activation of uronium/aminium salts in the presence of base leads to epimerization and loss of reactivity.

- Coupling:
  - Agitate for 30–45 minutes. (Uronium couplings are faster than DIC).[1]
- Wash: Wash extensively with DMF (5x) and DCM (3x) to remove excess reagents.[1]

Part 4: Decision Logic & Troubleshooting

Use the following logic flow to determine the optimal workflow for your specific peptide batch.

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Figure 2: Decision tree for selecting coupling reagents based on sequence complexity.

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Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Low Yield / Deletion	Aggregation of peptide chain.[1]	Switch solvent to NMP.[1] Use COMU or HATU. Increase temperature to 50°C (Microwave).
Extra Mass (+99 Da)	Guanidinylation by HATU.[1][5]	Stop pre-activating. Add HATU/DIEA directly to resin.[1] Switch to DIC/Oxyma.[1][2]
Racemization	Base-catalyzed proton abstraction.[1]	Switch from DIEA to Collidine (weaker base).[1] Use Oxyma Pure instead of HOBt.
Incomplete Solubility	Hydrophobic nature of Tyr(Me).[1]	Dissolve Fmoc-Tyr(Me)-OH in 10% DMSO/DMF mix before adding coupling reagents.

Part 5: References

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